

# Technical Guide: N-methyltetrahydro-2H-pyran-4-amine Hydrochloride

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## Compound of Interest

Compound Name: *N-methyltetrahydro-2H-pyran-4-amine*

Cat. No.: *B1312418*

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## Introduction

**N-methyltetrahydro-2H-pyran-4-amine** hydrochloride is a heterocyclic organic compound with potential applications as a pharmaceutical intermediate and a building block in medicinal chemistry. Its structure, featuring a tetrahydropyran ring and a secondary amine, makes it a valuable scaffold for the synthesis of more complex molecules. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical characterization of **N-methyltetrahydro-2H-pyran-4-amine** and its hydrochloride salt.

## Physicochemical Properties

The properties of **N-methyltetrahydro-2H-pyran-4-amine** and its hydrochloride salt are summarized below. It is important to note that while some experimental data for the free base is available, certain properties for the hydrochloride salt are predicted and should be confirmed experimentally.

Table 1: Physicochemical Properties of **N-methyltetrahydro-2H-pyran-4-amine** and its Hydrochloride Salt

Property	N-methyltetrahydro-2H-pyran-4-amine (Free Base)	N-methyltetrahydro-2H-pyran-4-amine Hydrochloride
CAS Number	220641-87-2[1][2]	220641-87-2[1][2]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO[1][2][3]	C <sub>6</sub> H <sub>14</sub> ClNO
Molecular Weight	115.17 g/mol [1][2][3]	151.63 g/mol
Appearance	Yellowish liquid[1]	-
Melting Point	Not available	Not available
Boiling Point	165.0 ± 33.0 °C (Predicted)[1][2]	Not available
Density	0.93 ± 0.1 g/cm <sup>3</sup> (Predicted)[1][2]	Not available
pKa	10.01 ± 0.20 (Predicted)[1]	Not available
Solubility	Soluble in THF, CH <sub>2</sub> Cl <sub>2</sub>	Likely soluble in polar solvents (e.g., water, EtOH)

## Synthesis

The primary method for the synthesis of **N-methyltetrahydro-2H-pyran-4-amine** is through the reductive amination of tetrahydro-4H-pyran-4-one.[2]

## Experimental Protocol: Synthesis of N-methyltetrahydro-2H-pyran-4-amine (Free Base)[1]

Materials:

- Tetrahydro-4H-pyran-4-one
- Methylamine (2 M solution in THF)
- Acetic acid

- Sodium cyanoborohydride
- Tetrahydrofuran (THF)
- Standard laboratory glassware and equipment

#### Procedure:

- To a stirred solution of tetrahydro-4H-pyran-4-one (1 g, 10 mmol) in tetrahydrofuran (10 mL), slowly add methylamine (0.62 g, 20 mmol, 2 M THF solution) dropwise at room temperature.
- Add acetic acid (0.5 mL) to the reaction mixture.
- Stir the mixture continuously for 1 hour at room temperature.
- Cool the reaction mixture to 0 °C and add sodium cyanoborohydride (0.7 g, 12 mmol).
- Continue stirring the reaction mixture for 16 hours at room temperature.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, isolate the target product, **N-methyltetrahydro-2H-pyran-4-amine** (1 g), which will be a yellow liquid.

## Preparation of N-methyltetrahydro-2H-pyran-4-amine Hydrochloride

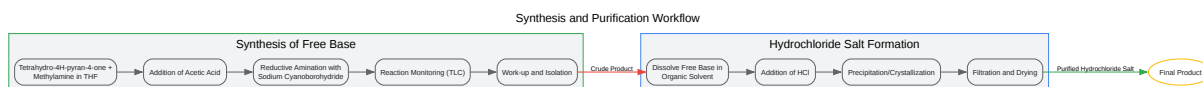
The hydrochloride salt can be prepared by treating the free base with hydrochloric acid in a suitable solvent, followed by precipitation or crystallization.

#### General Protocol:

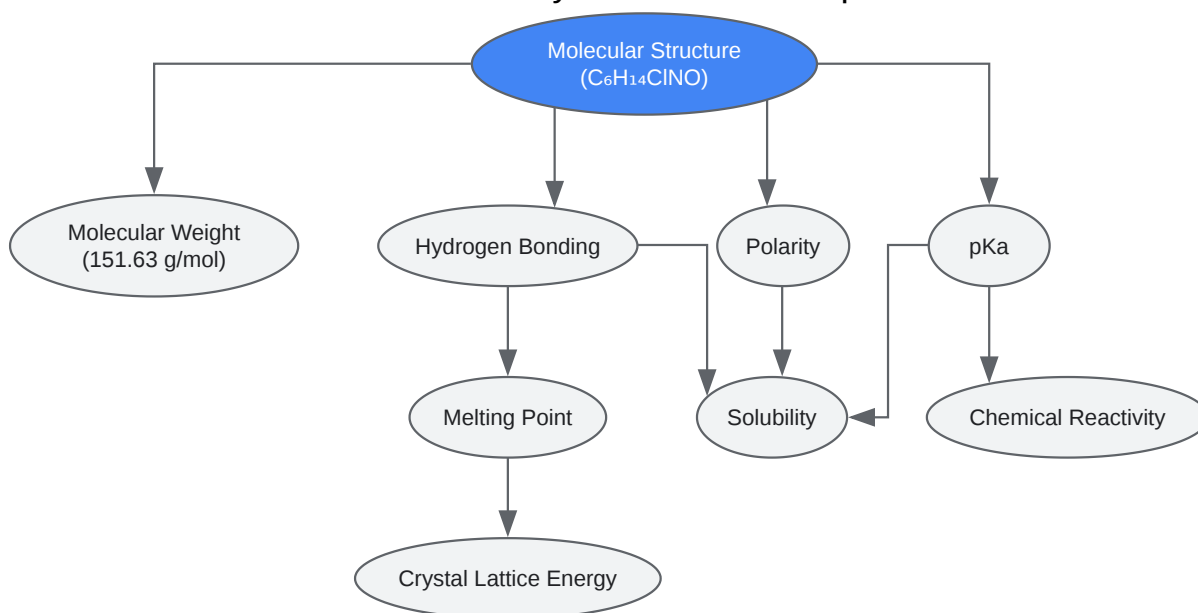
- Dissolve the crude **N-methyltetrahydro-2H-pyran-4-amine** in a suitable organic solvent (e.g., diethyl ether, ethyl acetate, or methanol).
- Slowly add a solution of hydrochloric acid (e.g., HCl in diethyl ether or concentrated aqueous HCl) to the stirred solution of the amine.

- The hydrochloride salt will precipitate out of the solution.
- Collect the precipitate by filtration, wash with a small amount of cold solvent, and dry under vacuum.

## Synthesis and Purification Workflow



### Interrelation of Physicochemical Properties



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## References

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- 2. chembk.com [chembk.com]
- 3. 4-(Methylamino)tetrahydro-2H-pyran | C<sub>6</sub>H<sub>13</sub>NO | CID 6991950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: N-methyltetrahydro-2H-pyran-4-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312418#n-methyltetrahydro-2h-pyran-4-amine-hydrochloride-salt-properties]

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